

Application Note: Comprehensive Characterization of Benzo[d]oxazol-6-ylmethanamine

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Compound of Interest

Compound Name: *Benzo[d]oxazol-6-ylmethanamine*

CAS No.: 872047-63-7

Cat. No.: B1506020

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Introduction

Benzo[d]oxazol-6-ylmethanamine is a key building block in medicinal chemistry, serving as a precursor for a wide range of pharmacologically active agents. The benzoxazole scaffold is a privileged structure, appearing in numerous compounds with diverse biological activities.^[1] The precise structural elucidation and purity assessment of **Benzo[d]oxazol-6-ylmethanamine** are critical prerequisites for its use in drug discovery and development, ensuring the integrity and reproducibility of subsequent research. This application note provides a comprehensive guide to the analytical methodologies required for the thorough characterization of this compound, emphasizing the synergy between spectroscopic and chromatographic techniques.

The protocols outlined herein are designed to be self-validating, providing a robust framework for establishing the identity, purity, and structural integrity of **Benzo[d]oxazol-6-ylmethanamine**. This guide is intended for researchers in both academic and industrial settings who require a high degree of confidence in their starting materials.

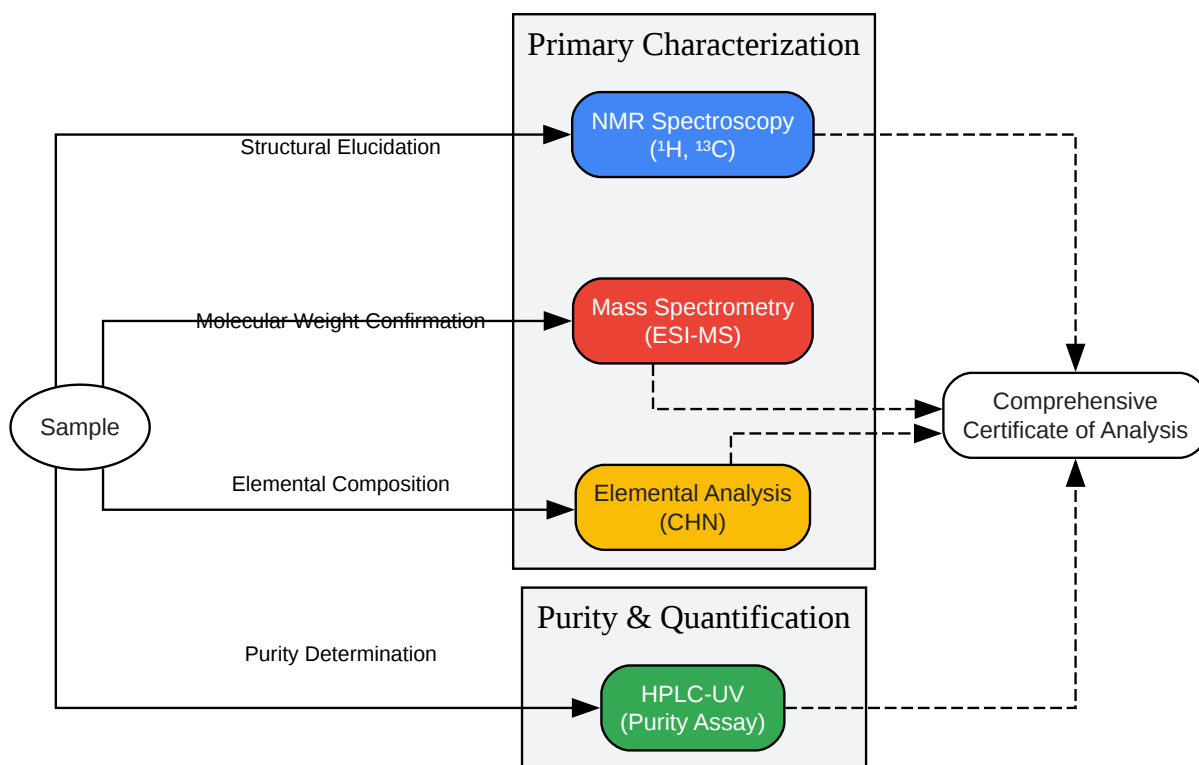
Structural and Physicochemical Properties

A foundational understanding of the molecule's properties is essential for selecting and optimizing analytical methods.

Property	Value	Source
Molecular Formula	C ₈ H ₈ N ₂ O	Generic
Molecular Weight	148.16 g/mol	
Melting Point	120-122 °C	
pKa (predicted)	7.82 ± 0.29	
Appearance	Off-white to light yellow solid	

Analytical Workflow: A Multi-Technique Approach

A multi-faceted analytical approach is essential for the unambiguous characterization of **Benzo[d]oxazol-6-ylmethanamine**. The interplay of spectroscopic and chromatographic methods provides a comprehensive profile of the molecule.



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Figure 1: A representative workflow for the comprehensive characterization of **Benzo[d]oxazol-6-ylmethanamine**.

Part 1: Structural Elucidation and Confirmation

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the cornerstone for the structural elucidation of organic molecules. Both ^1H and ^{13}C NMR are indispensable for confirming the connectivity and chemical environment of the atoms within **Benzo[d]oxazol-6-ylmethanamine**.

Protocol: ^1H and ^{13}C NMR Analysis

- Sample Preparation: Dissolve 5-10 mg of **Benzo[d]oxazol-6-ylmethanamine** in approximately 0.7 mL of deuterated dimethyl sulfoxide (DMSO-d_6). The choice of DMSO-d_6 is crucial for observing the exchangeable amine protons.

- Instrumentation: Utilize a 400 MHz or higher field NMR spectrometer.
- ^1H NMR Acquisition:
 - Acquire a standard proton spectrum with a spectral width of -2 to 12 ppm.
 - Expected signals:
 - Aromatic protons of the benzoxazole ring system.
 - A singlet corresponding to the methylene ($-\text{CH}_2-$) protons.
 - A broad singlet for the amine ($-\text{NH}_2$) protons, which will be exchangeable with D_2O .
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled carbon spectrum with a spectral width of 0 to 180 ppm.
 - Expected signals:
 - Distinct signals for each of the eight carbon atoms. The chemical shifts will be indicative of their electronic environment (aromatic, methylene, and carbons of the oxazole ring).
- Data Processing: Process the spectra using appropriate software. Reference the spectra to the residual solvent peak of $\text{DMSO}-d_6$ (δ 2.50 for ^1H and δ 39.52 for ^{13}C).

Expected ^1H NMR Data (in $\text{DMSO}-d_6$):

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~ 7.2-7.8	m	3H	Ar-H
~ 4.0	s	2H	$-\text{CH}_2-$
~ 2.5 (broad)	s	2H	$-\text{NH}_2$

Expected ^{13}C NMR Data (in $\text{DMSO}-d_6$):

Chemical Shift (ppm)	Assignment
~ 160-165	C=N (oxazole)
~ 140-150	Aromatic C-O & C-N
~ 110-135	Aromatic C-H & C-C
~ 45	-CH ₂ -

Mass Spectrometry (MS)

Mass spectrometry provides the exact molecular weight of the compound, confirming its elemental formula. Electrospray ionization (ESI) is a suitable soft ionization technique for this molecule.

Protocol: ESI-MS Analysis

- **Sample Preparation:** Prepare a dilute solution of the sample (~0.1 mg/mL) in a mixture of methanol and water (1:1 v/v) with 0.1% formic acid to facilitate protonation.
- **Instrumentation:** Infuse the sample into an ESI-Time of Flight (TOF) or Orbitrap mass spectrometer.
- **Acquisition Mode:** Acquire the spectrum in positive ion mode.
- **Data Analysis:** Look for the protonated molecular ion $[M+H]^+$. The high-resolution mass measurement should be within 5 ppm of the calculated exact mass.

Expected Mass Spectral Data:

Ion	Calculated m/z	Observed m/z
$[C_8H_8N_2O + H]^+$	149.0709	149.0709 ± 0.0007

Elemental Analysis

Elemental analysis provides the percentage composition of carbon, hydrogen, and nitrogen, offering definitive proof of the empirical and molecular formula.

Protocol: CHN Analysis

- Sample Preparation: Submit a high-purity, dry sample (2-3 mg) for analysis.
- Instrumentation: Use an automated CHNS analyzer.
- Data Validation: The experimentally determined percentages of C, H, and N should be within $\pm 0.4\%$ of the theoretical values.

Theoretical vs. Expected Elemental Composition:

Element	Theoretical (%)	Acceptable Range (%)
Carbon (C)	64.85	64.45 - 65.25
Hydrogen (H)	5.44	5.04 - 5.84
Nitrogen (N)	18.91	18.51 - 19.31

Part 2: Purity Assessment

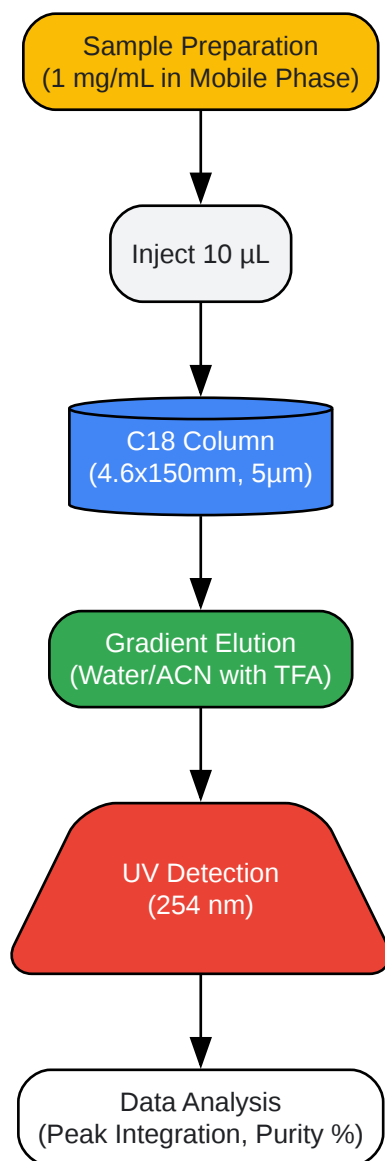
High-Performance Liquid Chromatography (HPLC)

HPLC with UV detection is a powerful technique for assessing the purity of **Benzo[d]oxazol-6-ylmethanamine** and for quantifying any impurities. A reverse-phase method is generally suitable for this compound.

Protocol: Reverse-Phase HPLC Purity Assay

- Instrumentation: A standard HPLC system with a UV-Vis or Diode Array Detector (DAD).
- Chromatographic Conditions:
 - Column: C18, 4.6 x 150 mm, 5 μ m particle size.
 - Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in Water.
 - Mobile Phase B: 0.1% TFA in Acetonitrile.

- Gradient: Start with 5% B, ramp to 95% B over 15 minutes, hold for 2 minutes, and then return to initial conditions.
- Flow Rate: 1.0 mL/min.
- Detection: 254 nm.
- Injection Volume: 10 μ L.
- Sample Preparation: Dissolve the sample in the mobile phase (e.g., 50:50 A:B) to a concentration of approximately 1 mg/mL.
- Data Analysis: Integrate the peak areas. The purity is calculated as the percentage of the main peak area relative to the total area of all peaks.



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Figure 2: A flowchart outlining the key steps in the HPLC purity analysis of **Benzo[d]oxazol-6-ylmethanamine**.

Conclusion

The analytical methods detailed in this application note provide a robust and comprehensive framework for the characterization of **Benzo[d]oxazol-6-ylmethanamine**. The orthogonal nature of NMR, mass spectrometry, elemental analysis, and HPLC ensures a high degree of confidence in the identity, structure, and purity of the material. Adherence to these protocols will enable researchers to proceed with their synthetic and biological investigations with well-

characterized starting material, thereby ensuring the reliability and reproducibility of their results.

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